

2-Methyl-4-pentenal molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-4-pentenal

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An In-depth Technical Guide to 2-Methyl-4-pentenal

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Methyl-4-pentenal**, including its molecular formula and weight. It also details a standard experimental protocol for its synthesis, relevant for researchers and professionals in drug development and organic chemistry.

Core Molecular and Physical Properties

2-Methyl-4-pentenal is an organic compound classified as an unsaturated aldehyde.^[1] Its chemical structure and properties make it a valuable intermediate in various organic syntheses.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	[1] [2] [3] [4]
Molecular Weight	98.14 g/mol	[2] [4]
CAS Registry Number	5187-71-3	[1] [2] [3]
IUPAC Name	2-methylpent-4-enal	[4]
Synonyms	2-Methyl-4-pentenal, 4-Pentenal, 2-methyl-	[1] [2] [3]
Water Solubility	5208 mg/L @ 25 °C (estimated)	[1]

Experimental Protocol: Synthesis of 2-Methyl-4-pentenal via Swern Oxidation

A common method for the synthesis of **2-Methyl-4-pentenal** is the Swern oxidation of its corresponding alcohol, 2-methylpent-4-en-1-ol.^[5] This procedure is advantageous for its mild reaction conditions.

Materials:

- 2-methylpent-4-en-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO), anhydrous
- Triethylamine (Et_3N)
- Dichloromethane (DCM), anhydrous
- Nitrogen (N_2) gas
- Magnesium sulfate (MgSO_4), anhydrous
- Brine solution
- Water (H_2O)

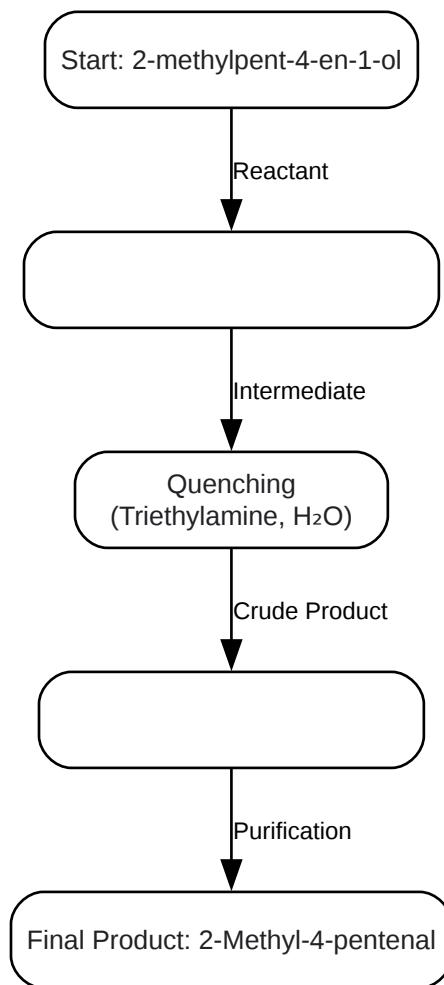
Procedure:^[5]

- Oxalyl Chloride Activation: In a round-bottom flask under a nitrogen atmosphere, dissolve oxalyl chloride (1.5 equivalents) in anhydrous dichloromethane at -60°C.
- DMSO Addition: To this solution, add a solution of anhydrous DMSO (3.0 equivalents) in anhydrous DCM and stir for 2 minutes.
- Alcohol Addition: Add a solution of 2-methylpent-4-en-1-ol (1.0 equivalent) in anhydrous DCM. Stir the resulting mixture for 15 minutes at -60°C.

- Triethylamine Addition: Add triethylamine (5.0 equivalents) to the reaction mixture and allow it to warm to ambient temperature while stirring for 20 minutes.
- Quenching and Extraction: Quench the reaction by adding DCM and water. Separate the organic layer.
- Washing and Drying: Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.
- Isolation: Filter the mixture and concentrate the filtrate to yield the crude product, **2-Methyl-4-pentenal**. Further purification can be performed if necessary.

Synthesis Workflow

The following diagram illustrates the key steps in the Swern oxidation of 2-methylpent-4-en-1-ol to produce **2-Methyl-4-pentenal**.



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Swern Oxidation Workflow for **2-Methyl-4-pentenal** Synthesis

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